

# Physical properties of 3-Pentyn-1-ol (boiling point, density, solubility)

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## Compound of Interest

Compound Name: 3-Pentyn-1-ol

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## An In-depth Technical Guide to the Physical Properties of 3-Pentyn-1-ol

This technical guide provides a comprehensive overview of the core physical properties of **3-Pentyn-1-ol** (CAS No: 10229-10-4), a bifunctional organic compound featuring both an alkyne and a primary alcohol functional group. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize this versatile reagent. The guide details its boiling point, density, and solubility, supported by established experimental methodologies for their determination.

## Summary of Physical Properties

**3-Pentyn-1-ol** is a clear, colorless to yellow liquid.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below, providing a quick reference for laboratory use. Discrepancies in reported values from different sources are noted where applicable.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O	[1][3]
Molecular Weight	84.12 g/mol	[1][2][3]
Boiling Point	154-157 °C (at 760 mmHg)	[3][4][5][6]
127-129 °C	[1]	
Density	0.912 g/mL (at 25 °C)	[3][4][5][7]
0.85 g/cm <sup>3</sup>	[1]	
Refractive Index	n <sub>20/D</sub> 1.456	[3][4][7]
Solubility	Soluble in water, potentially to a limited extent.	[1]

Note: The boiling point range of 154-157 °C and the density of 0.912 g/mL at 25 °C are more consistently reported in chemical supplier and database literature.[3][4][5][6][7]

## Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies for determining the primary physical properties of liquid compounds like **3-Pentyn-1-ol**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8][9] For **3-Pentyn-1-ol**, this can be accurately measured using several established laboratory techniques.

### Method 1: Micro Boiling Point Determination (Thiele Tube Method)

This method is advantageous as it requires a minimal amount of sample (less than 0.5 mL).[10]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube or Durham tube, rubber band, heating oil (e.g., mineral oil), and a heat source.[8][11]
- Procedure:
  - A small amount of **3-Pentyn-1-ol** (approximately 0.5 mL) is placed into the small test tube.

- The capillary tube is placed inside the test tube with its open end submerged in the liquid.  
[10]
- The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer's bulb.
- The assembly is placed in a Thiele tube containing heating oil, ensuring the rubber band is above the oil level.[11]
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[10]
- As the temperature rises, air trapped in the capillary tube will bubble out. The heating continues until a steady and rapid stream of bubbles emerges from the capillary tube, indicating the liquid's vapor pressure has exceeded the external pressure.[8][11]
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature recorded the instant the stream of bubbles stops and the liquid is drawn back into the capillary tube.[10][11]

## Method 2: Simple Distillation

For larger sample volumes (at least 5 mL), a simple distillation provides an accurate boiling point measurement.[9][10]

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - The distilling flask is charged with at least 5 mL of **3-Pentyn-1-ol** and a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled for simple distillation, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.[8]

- The liquid is heated to a boil. As it distills, the vapor surrounds the thermometer bulb.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at the measured atmospheric pressure.[8][10]

Density, the mass per unit volume, is a fundamental physical property.

Method: Volumetric Flask and Analytical Balance

This is a straightforward and precise method for determining the density of a liquid.[12]

- Apparatus: A volumetric flask of a known volume (e.g., 10.00 mL or 25.00 mL), an analytical balance, and a pipette.
- Procedure:
  - The mass of the clean, dry volumetric flask is accurately measured and recorded using an analytical balance.[12]
  - Using a pipette, the flask is carefully filled with **3-Pentyn-1-ol** up to the calibration mark.
  - The mass of the flask containing the liquid is measured and recorded.[12]
  - The mass of the liquid is calculated by subtracting the mass of the empty flask from the mass of the filled flask.
  - The density is calculated by dividing the mass of the liquid by the known volume of the flask (Density = Mass / Volume).[12][13] For highest accuracy, the procedure should be performed at a controlled temperature (e.g., 25 °C), as density is temperature-dependent.

Solubility testing determines the ability of a substance to dissolve in a solvent. For **3-Pentyn-1-ol**, its solubility in water is of primary interest due to the presence of both a hydrophilic hydroxyl group and a hydrophobic carbon chain.

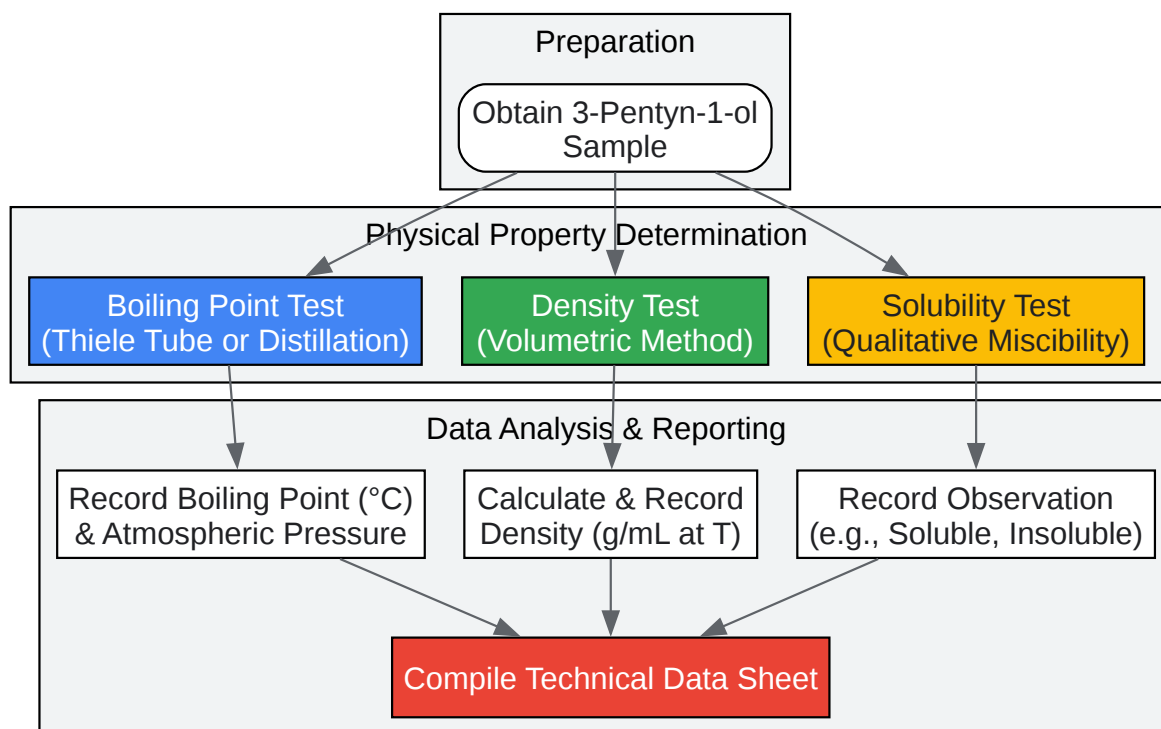
Method: Qualitative Miscibility Test

This simple test determines if the alcohol is miscible (soluble) or immiscible (insoluble) in water.  
[14][15]

- Apparatus: Test tubes, droppers or pipettes.
- Procedure:
  - Approximately 2 mL of deionized water is placed into a clean test tube.[\[16\]](#)
  - A small amount of **3-Pentyn-1-ol** (e.g., 0.5 mL) is added to the test tube.
  - The test tube is stoppered and shaken vigorously for 10-20 seconds to ensure thorough mixing.[\[14\]](#)
  - The mixture is allowed to stand and then observed.
  - Interpretation:
    - If the resulting mixture is a single, clear, homogenous phase, the substance is considered soluble or miscible.[\[17\]](#)
    - If two distinct layers form, the substance is considered insoluble or immiscible.[\[16\]](#)[\[17\]](#)
    - If the solution is cloudy or forms an emulsion, it indicates partial solubility.
  - Based on literature, **3-Pentyn-1-ol** is expected to be soluble, though possibly to a limited extent, reflecting the balance between its polar hydroxyl group and its five-carbon chain.[\[1\]](#)

## Visualization of Experimental Workflow

The logical flow for the systematic determination of the physical properties of **3-Pentyn-1-ol** is illustrated in the diagram below.



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Caption: Workflow for determining the physical properties of **3-Pentyn-1-ol**.

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- To cite this document: BenchChem. [Physical properties of 3-Pentyn-1-ol (boiling point, density, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167779#physical-properties-of-3-pentyn-1-ol-boiling-point-density-solubility]

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